

Delmadinone Acetate: A Comprehensive Technical Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Delmadinone Acetate*

Cat. No.: *B195053*

[Get Quote](#)

CAS Number: 13698-49-2

An In-depth Guide for Researchers and Drug Development Professionals

Abstract

Delmadinone acetate (DMA) is a potent synthetic steroidal progestin and anti-androgen used primarily in veterinary medicine. This document provides a comprehensive technical overview of its core properties, including physicochemical characteristics, pharmacological actions, and detailed experimental methodologies. It is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and related fields.

Physicochemical Properties

Delmadinone acetate is a white to pale beige solid powder. Its fundamental physicochemical properties are summarized in the table below, providing a foundational understanding of its chemical identity and behavior.

Property	Value	Reference
CAS Number	13698-49-2	[1]
Molecular Formula	C ₂₃ H ₂₇ ClO ₄	[1][2]
Molecular Weight	402.91 g/mol	[1][2]
Appearance	Solid powder, Pale Beige to Light Beige	[3]
Melting Point	168-170 °C	[1]
Solubility	Slightly soluble in Chloroform and Methanol. Water solubility: 6.07 mg/L (at 37 °C).	[4]
Storage	Dry, dark, and at 0 - 4 °C for short term (days to weeks) or -20 °C for long term (months to years).	[3]

Pharmacology

Delmadinone acetate exhibits a multi-faceted pharmacological profile, acting primarily as a progestogen and an anti-androgen, with weak glucocorticoid activity.[2][3] Its therapeutic effects in androgen-dependent conditions stem from its integrated mechanisms of action.

Mechanism of Action

The primary mechanisms of action of **Delmadinone acetate** include:

- **Androgen Receptor Blockade:** DMA competitively antagonizes androgen receptors, thereby inhibiting the biological effects of endogenous androgens like testosterone and dihydrotestosterone (DHT).[2][3]
- **5 α -Reductase Inhibition:** It inhibits the enzyme 5 α -reductase, which is responsible for the conversion of testosterone to the more potent androgen, DHT.[2] This action is particularly relevant in tissues where DHT is the primary androgenic driver, such as the prostate.

- Antigonadotropic Effects: By exerting negative feedback on the hypothalamic-pituitary-gonadal axis, DMA suppresses the release of gonadotropins (luteinizing hormone - LH), leading to decreased testicular testosterone production.[2][5]

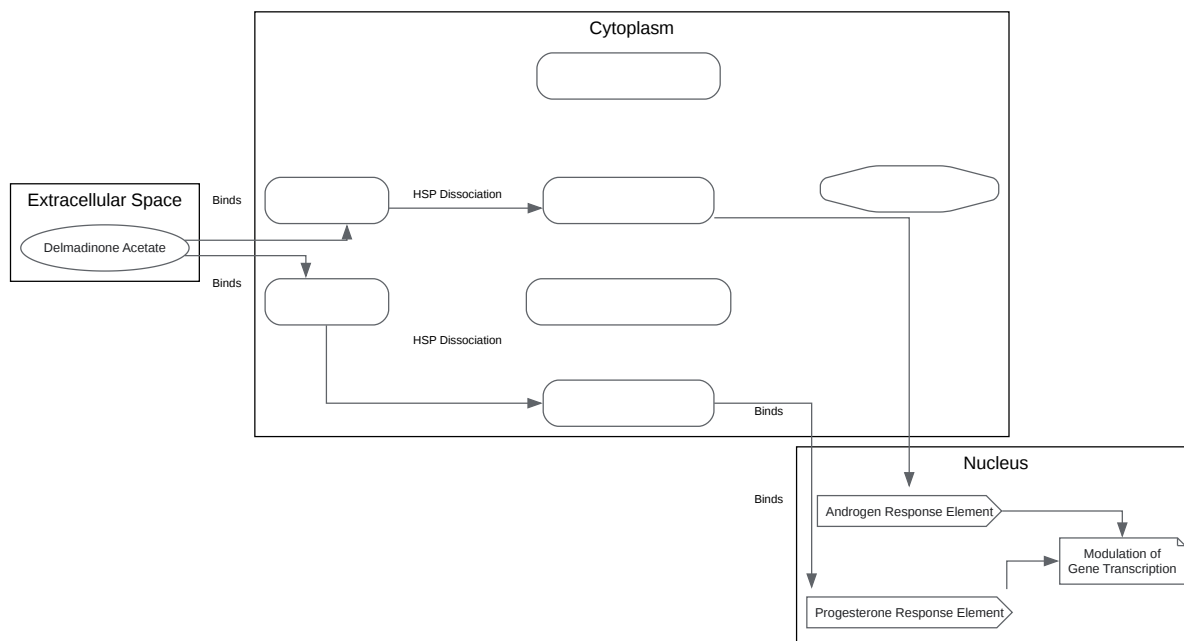
These actions collectively result in a significant reduction of androgenic stimulation in target tissues, making it effective in the management of conditions like benign prostatic hyperplasia. [3]

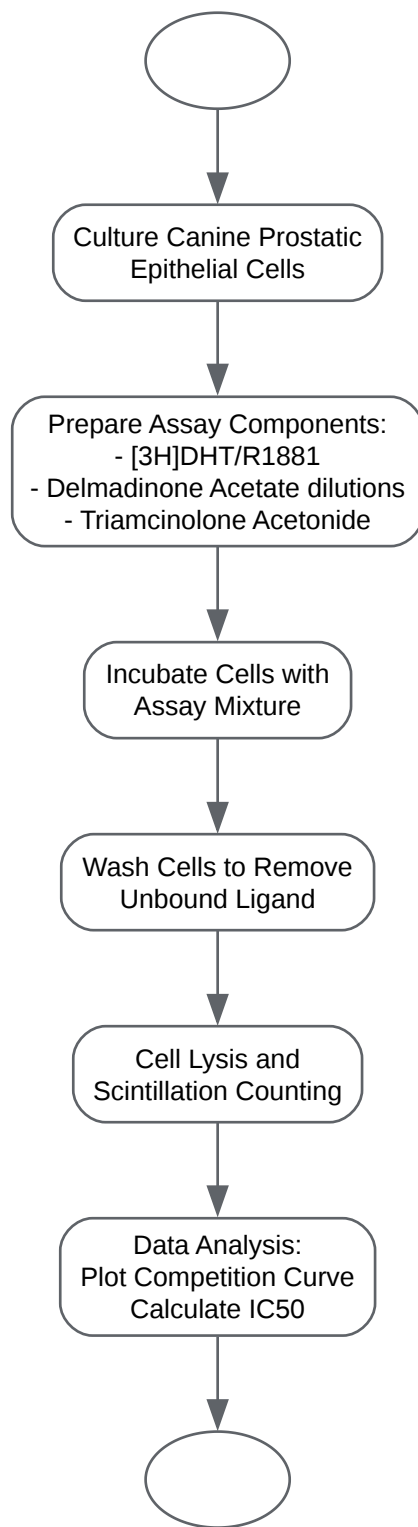
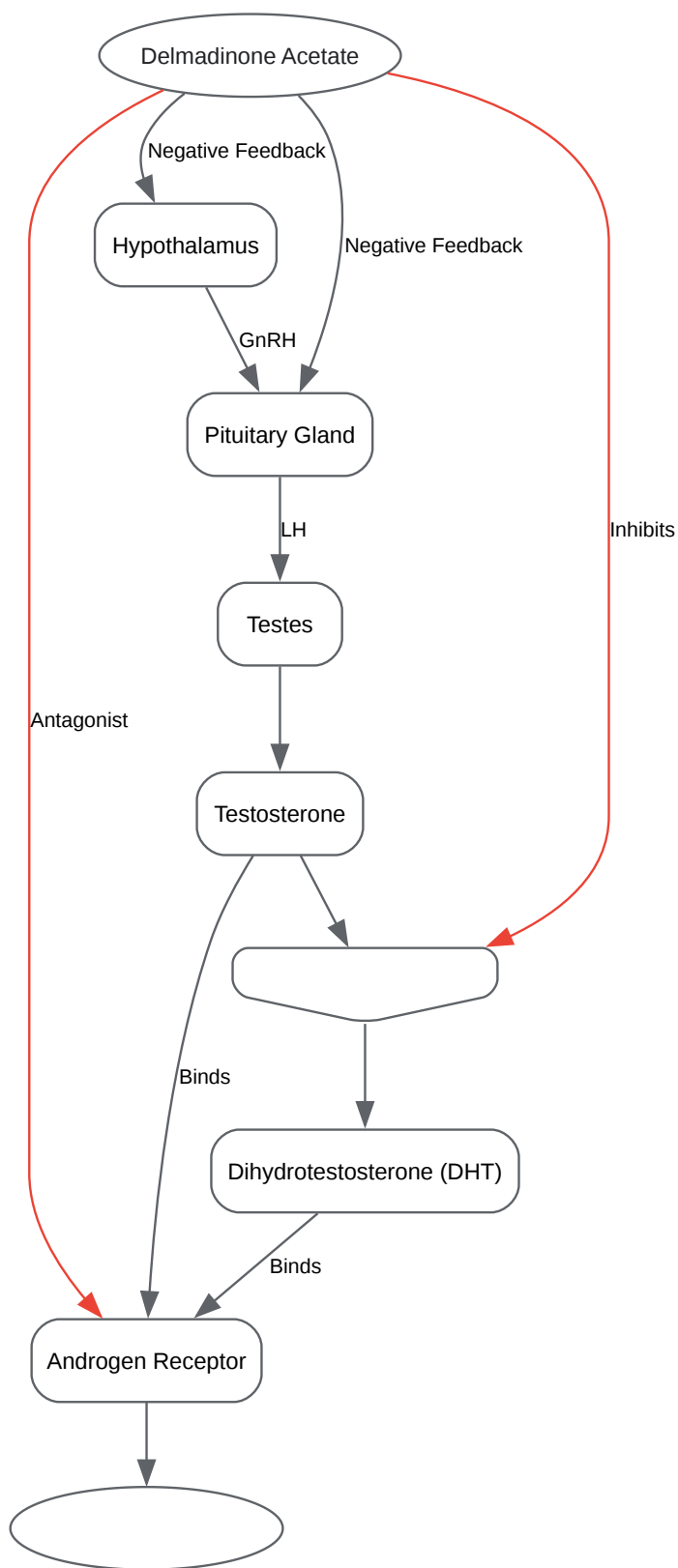
Receptor Binding Profile

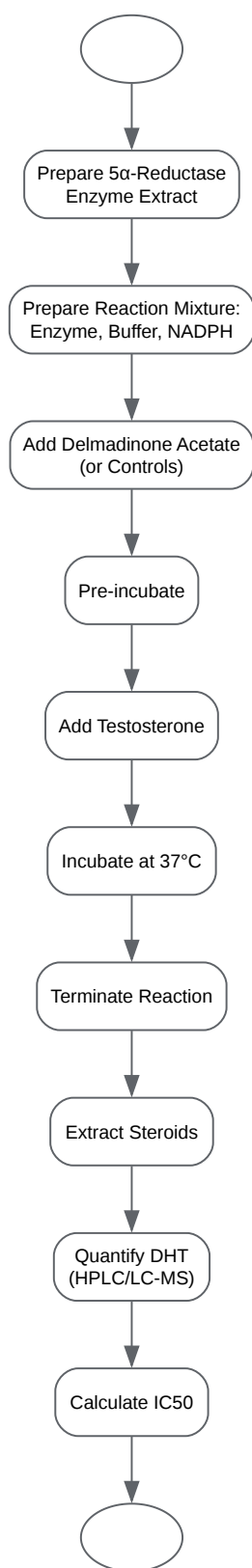
While specific K_i or IC_{50} values for **Delmadinone acetate** are not readily available in the public domain, its classification as a potent progestin and anti-androgen indicates significant binding affinity for the progesterone and androgen receptors. It is also noted to have weak glucocorticoid properties, suggesting some interaction with the glucocorticoid receptor.

Signaling Pathways

The biological effects of **Delmadinone acetate** are mediated through its interaction with intracellular steroid hormone receptors, which function as ligand-activated transcription factors. The generalized signaling pathways are depicted below.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. axplora.com [axplora.com]
- 3. vmd.defra.gov.uk [vmd.defra.gov.uk]
- 4. Delmadinone acetate | CAS 13698-49-2 | LGC Standards [lgcstandards.com]
- 5. Tardak / Delmadinone Acetate – Rat Guide [ratguide.com]
- To cite this document: BenchChem. [Delmadinone Acetate: A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b195053#delmadinone-acetate-cas-number-13698-49-2-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com